

Technical Guide: Physicochemical Properties of 2-Fluoro-3-nitrophenylboronic acid

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Compound of Interest

Compound Name: 2-Fluoro-3-nitrophenylboronic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available solubility data and relevant experimental protocols for **2-Fluoro-3-nitrophenylboronic acid**. Due to the limited availability of specific quantitative data for this compound in publicly accessible literature, this guide leverages data from structurally analogous phenylboronic acids to provide valuable insights into its expected solubility characteristics.

Introduction

2-Fluoro-3-nitrophenylboronic acid ($C_6H_5BFNO_4$, Molar Mass: 184.9 g/mol) is a substituted arylboronic acid of interest in organic synthesis and medicinal chemistry.^[1] Its utility in cross-coupling reactions and as a potential building block for novel chemical entities necessitates a thorough understanding of its physicochemical properties, particularly its solubility in various solvent systems. This guide aims to provide a comprehensive resource for researchers working with this compound.

Solubility Data

Specific quantitative solubility data for **2-Fluoro-3-nitrophenylboronic acid** is not extensively available in the reviewed literature. However, the solubility of phenylboronic acid and its substituted derivatives has been studied, and this data can serve as a useful proxy for estimating the behavior of **2-Fluoro-3-nitrophenylboronic acid**. The introduction of a fluorine

atom and a nitro group is expected to influence its solubility profile due to changes in polarity and intermolecular interactions.

The following table summarizes the solubility of the parent compound, phenylboronic acid, in a range of common organic solvents. This data was determined using a dynamic method where the temperature of complete dissolution of a known mole fraction of the solute was measured. [2][3]

Table 1: Solubility of Phenylboronic Acid in Various Organic Solvents

Solvent	Mole Fraction (x) at 298.15	Mole Fraction (x) at 313.15
	K (25 °C)	K (40 °C)
Chloroform	0.045	0.080
3-Pentanone	0.180	0.280
Acetone	0.250	0.380
Dipropyl ether	0.100	0.170
Methylcyclohexane	0.002	0.005

Note: This data is for the analogous compound phenylboronic acid and is intended to provide a general indication of solubility trends. [2][3] Experimental determination of the solubility of **2-Fluoro-3-nitrophenylboronic acid** in the specific solvents of interest is highly recommended.

Experimental Protocols

A widely accepted and robust method for determining the equilibrium solubility of boronic acids in organic solvents is the dynamic (or synthetic) method. This technique involves monitoring the dissolution of a solid solute in a liquid upon controlled heating. [2][4][5][6]

Dynamic Method for Solubility Determination

Principle:

This method relies on the visual or instrumental detection of the temperature at which a solid-liquid mixture of known composition becomes a single, clear liquid phase upon slow, controlled

heating. This temperature corresponds to the saturation temperature for that specific concentration. By repeating this measurement for various compositions, a solubility curve can be constructed.

Apparatus:

- Jacketed glass vessel
- Magnetic stirrer and stir bar
- Circulating thermostat bath for precise temperature control
- Calibrated digital thermometer (accuracy ± 0.1 K)
- Luminance probe or a laser and photodetector to monitor turbidity
- Analytical balance (accuracy ± 0.0001 g)

Procedure:

- Sample Preparation: Accurately weigh the desired amounts of **2-Fluoro-3-nitrophenylboronic acid** and the selected solvent into the jacketed glass vessel to create a biphasic sample of a known mole fraction.
- Heating and Stirring: Place the vessel in the thermostat bath and begin vigorous stirring to ensure the mixture is homogeneous.
- Controlled Heating: Heat the sample at a slow, constant rate (e.g., 0.1 K/min) to ensure that the system remains close to equilibrium.^[5]
- Turbidity Monitoring: Continuously monitor the turbidity of the solution. This can be done visually or, for higher accuracy, by measuring the intensity of a light beam passing through the sample with a luminance probe.
- Equilibrium Temperature Determination: The temperature at which the last solid particles dissolve and the solution becomes clear is recorded as the equilibrium solubility temperature for that composition. This is often marked by a sharp increase in light transmittance.^[5]

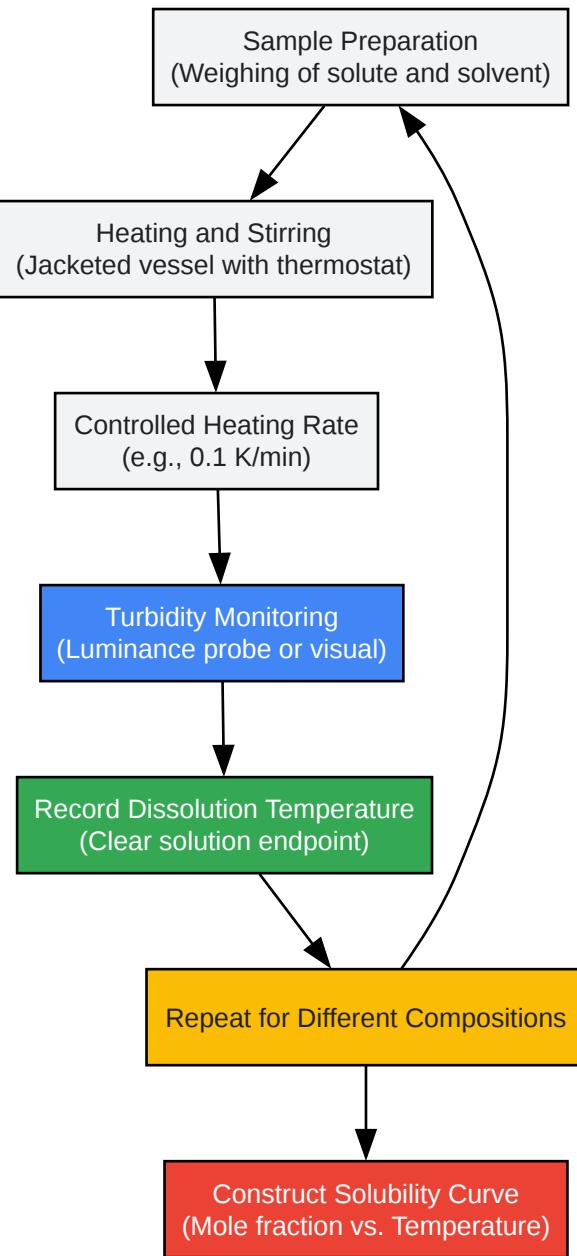
- Data Collection: Repeat the procedure for a range of solute-solvent compositions to generate a comprehensive solubility curve (mole fraction vs. temperature).

Visualizations

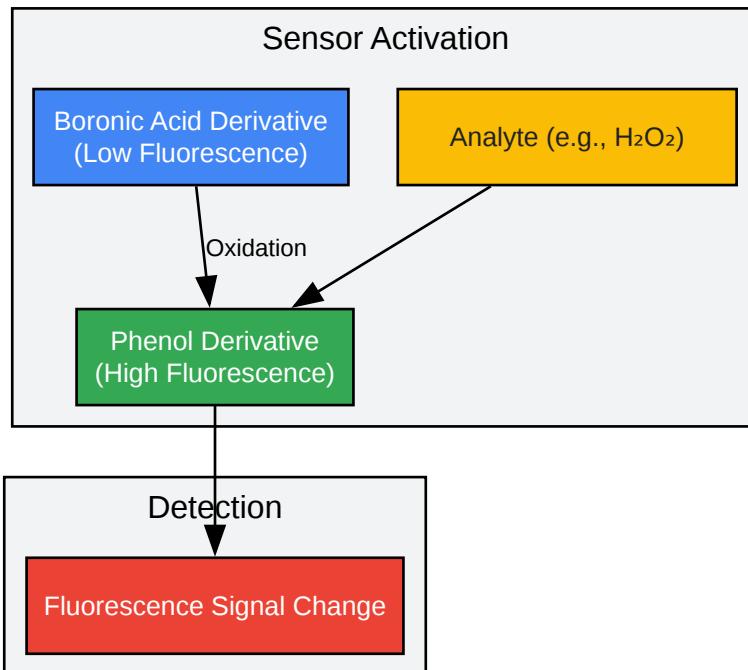
Experimental Workflow for Dynamic Solubility Determination

The following diagram illustrates the logical workflow of the dynamic method for determining the solubility of **2-Fluoro-3-nitrophenylboronic acid**.

Workflow for Dynamic Solubility Determination



Signaling Pathway of a Boronic Acid-Based Sensor

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